

# 5-(Azido-PEG4)-pent-2-yn-1-Ol material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 5-(Azido-PEG4)-pent-2-yn-1-Ol

Cat. No.: B13720951

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An In-depth Technical Guide to **5-(Azido-PEG4)-pent-2-yn-1-Ol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material properties, safety information, and handling protocols for **5-(Azido-PEG4)-pent-2-yn-1-Ol**, a bifunctional linker molecule increasingly utilized in bioconjugation, drug delivery, and materials science.

## Chemical and Physical Properties

**5-(Azido-PEG4)-pent-2-yn-1-Ol** is a polyethylene glycol (PEG) linker featuring a terminal azide group and a hydroxyl group.<sup>[1][2]</sup> The hydrophilic PEG spacer enhances solubility in aqueous solutions.<sup>[1][2][3]</sup> Its chemical structure allows for versatile applications, primarily through "click chemistry" reactions. The azide functional group can readily participate in copper-catalyzed or strain-promoted cycloaddition reactions with alkynes, while the hydroxyl group offers a site for further chemical modification.<sup>[1][2][3][4]</sup>

Property	Value	Source(s)
Molecular Formula	C13H23N3O5	<a href="#">[1]</a>
Molecular Weight	301.3 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	2468714-96-5	<a href="#">[1]</a>
Purity	≥98%	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	(Not explicitly stated)	
Solubility	Soluble in aqueous media	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Material Safety Data Sheet (MSDS) Summary

A specific, official Material Safety Data Sheet for **5-(Azido-PEG4)-pent-2-yn-1-OI** is not readily available from commercial suppliers.[\[1\]](#) Therefore, the following safety information is compiled from data for structurally similar compounds and general knowledge of the functional groups present (azides, alkynes, and alcohols).

## Hazard Identification

While some similar PEGylated azide compounds are not classified as hazardous, the toxicological properties of **5-(Azido-PEG4)-pent-2-yn-1-OI** have not been fully investigated.[\[6\]](#) [\[7\]](#) Organic azides should be handled with caution as they can be potentially explosive, especially when heated or in the presence of certain metals. The alkyne group also presents a reactivity hazard.

### Potential Hazards:

- May be harmful if swallowed, inhaled, or absorbed through the skin.
- May cause irritation to the skin, eyes, and respiratory tract.[\[8\]](#)
- Organic azides can be explosive. Avoid heat, sparks, and open flames.[\[6\]](#)[\[7\]](#)[\[8\]](#)

## First-Aid Measures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[6][7][8] If irritation persists, seek medical attention.[7][8]
- In case of eye contact: Rinse cautiously with water for several minutes.[6][7][8] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[6][7][8]
- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[6][7][8]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[6][7][8]

## Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood.[7][9] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6][7][8][9] Avoid breathing dust, vapor, mist, or gas.[6][9] Wash hands thoroughly after handling.[6][7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][9] The recommended storage temperature is -20°C.[1][7] Keep away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and acids.[6][7][8]

## Fire-Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[6][9]
- Specific hazards: Containers may explode when heated.[6] Hazardous combustion products may include carbon monoxide, carbon dioxide, and nitrogen oxides.[6]
- Protective equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7][9]

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. [6][7][8] Do not allow the chemical to enter drains or the environment.[6][9]

## Experimental Protocols and Applications

The primary application of **5-(Azido-PEG4)-pent-2-yn-1-OI** is in bioconjugation via "click chemistry."<sup>[1][3][4]</sup> The azide group reacts efficiently with terminal or strained alkynes to form a stable triazole linkage.<sup>[1][4]</sup> This reaction is widely used for attaching this linker to proteins, peptides, oligonucleotides, and other biomolecules for applications in drug delivery, antibody-drug conjugates (ADCs), and surface modification.<sup>[5][10]</sup>

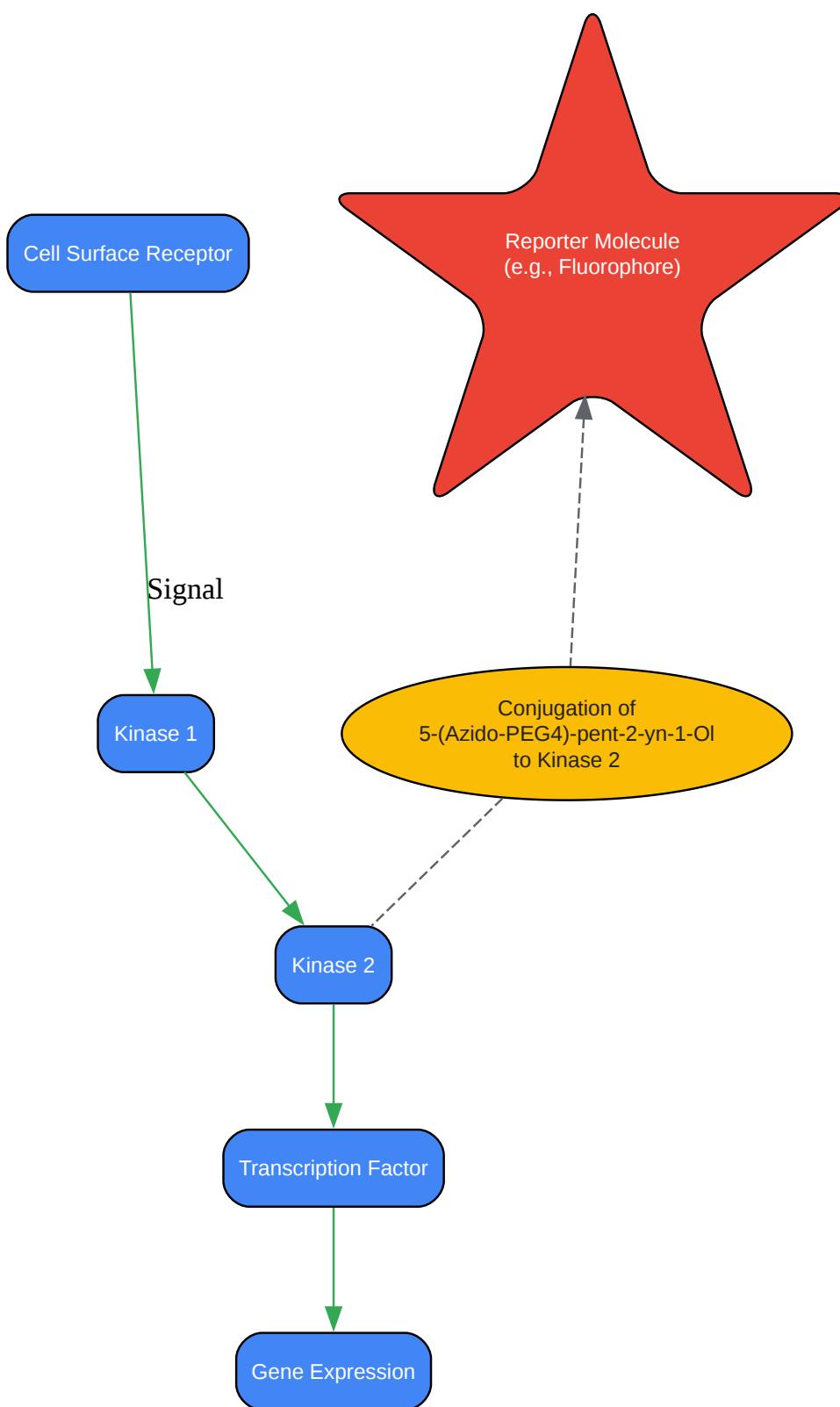
### Generalized Protocol for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol provides a general workflow for conjugating **5-(Azido-PEG4)-pent-2-yn-1-OI** to an alkyne-modified biomolecule.

Caption: Generalized workflow for a CuAAC "click chemistry" reaction.

### Signaling Pathway Modification

The versatility of **5-(Azido-PEG4)-pent-2-yn-1-OI** allows for its use in probing and modifying biological pathways. For instance, it can be used to attach fluorescent dyes or other reporter molecules to proteins or peptides involved in a specific signaling cascade, enabling their visualization and tracking.



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Caption: Conceptual diagram of signaling pathway component labeling.

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